

literature review of 2-Cyclohexylamino-1-phenylethanol applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Cyclohexylamino-1-phenylethanol

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Literature Review: 2-Cyclohexylamino-1-phenylethanol Applications

A comprehensive review of publicly available scientific literature and chemical databases reveals a significant lack of detailed information regarding the specific applications, experimental data, and comparative studies of **2-Cyclohexylamino-1-phenylethanol**. While this compound is available from several chemical suppliers for research purposes, its specific biological or industrial uses are not well-documented in the accessible literature.

Currently, information on **2-Cyclohexylamino-1-phenylethanol** is largely confined to its basic chemical and physical properties. It is cataloged by suppliers such as Santa Cruz Biotechnology and Sigma-Aldrich as a research chemical.^[1] Its chemical structure, molecular formula (C₁₄H₂₁NO), and molecular weight are well-established.^[2]

Efforts to uncover specific pharmacological or biological activities through targeted searches for research papers, pharmacological studies, and biological effects have not yielded substantial results. The scientific literature readily available does not contain studies detailing its mechanism of action, signaling pathways, or in-vivo/in-vitro experimental results. Consequently, a direct comparison with alternative compounds for specific applications is not feasible based on the current data.

Related Compounds and Potential Areas of Interest

While information on **2-Cyclohexylamino-1-phenylethanol** is scarce, the broader class of phenylethanolamines and related structures are well-studied and offer potential, albeit speculative, areas of interest for this particular molecule.

For instance, the parent compound, 2-amino-1-phenylethanol, is recognized as a crucial building block in the synthesis of various pharmaceuticals.^[3] It serves as an intermediate in the production of analgesics and anti-inflammatory drugs.^[3] This suggests that **2-Cyclohexylamino-1-phenylethanol** could potentially be explored as a synthetic intermediate in drug discovery programs.

Furthermore, the structurally related compound 2-phenylethanol has a wide range of documented applications, including:

- **Fragrance and Flavor:** It is a common component in perfumes and a flavor additive in food and beverages due to its pleasant floral scent.^{[4][5][6]}
- **Antimicrobial Agent:** It exhibits bacteriostatic and antifungal properties and is used as a preservative in cosmetics and pharmaceutical products.^{[4][7][8]}
- **Agricultural Applications:** Research has shown its effectiveness in controlling plant pathogens like *Fusarium graminearum* in wheat.^{[8][9]}
- **Neuropharmacological Effects:** Studies in animal models suggest that inhalation of 2-phenylethanol may have anti-depressive effects.^[10]

The extensive research on these related compounds highlights the diverse biological activities that molecules with a phenylethanol backbone can possess. However, it is crucial to emphasize that the addition of a cyclohexyl group to the amine in **2-Cyclohexylamino-1-phenylethanol** would significantly alter its chemical properties, such as lipophilicity and steric hindrance, which in turn would likely lead to different biological activities and applications.

Conclusion

Based on an extensive literature search, there is a notable absence of published research detailing the specific applications of **2-Cyclohexylamino-1-phenylethanol**. Without

experimental data on its performance, it is not possible to provide a comparative guide with other alternatives, summarize quantitative data, detail experimental protocols, or create diagrams of its signaling pathways as requested. The available information is limited to its identity as a research chemical. Future research would be necessary to elucidate any potential biological or industrial applications of this compound.

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- To cite this document: BenchChem. [literature review of 2-Cyclohexylamino-1-phenylethanol applications]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1346031#literature-review-of-2-cyclohexylamino-1-phenylethanol-applications>

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